2-Chloro-3-pyridylzinc bromide solution 0.5 M in THF MSDS

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Chloro-3-pyridylzinc bromide*
CAS No.:	*1227833-83-1*
Cat. No.:	*B2438489*

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Technical Whitepaper: Handling and Applications of **2-Chloro-3-pyridylzinc Bromide**

Executive Summary

2-Chloro-3-pyridylzinc bromide (0.5 M in THF) is a specialized organometallic reagent used primarily in Palladium-catalyzed Negishi cross-coupling reactions. Its strategic value lies in its bifunctionality: the zinc moiety at the C3 position allows for immediate carbon-carbon bond formation, while the chlorine atom at the C2 position remains intact, serving as a reactive handle for subsequent Nucleophilic Aromatic Substitution (SNAr) or further cross-coupling. This "molecular Lego" capability makes it indispensable in the synthesis of complex pharmaceutical heterocycles, particularly nicotinic ligands and kinase inhibitors.

This guide provides a comprehensive technical analysis, integrating safety protocols (MSDS), mechanistic insights, and validated experimental procedures.

Part 1: Chemical Identity & Properties

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Property	Specification
Product Name	2-Chloro-3-pyridylzinc bromide
Concentration	0.5 M in Tetrahydrofuran (THF)
Parent Precursor	3-Bromo-2-chloropyridine (CAS: 52200-48-3)
General CAS	Generic for Pyridylzinc bromides:[1][2][3][4][5] 218777-23-2
Molecular Formula	C5H3BrClNZn
Appearance	Dark brown to black liquid
Density	~0.98 g/mL (at 25 °C)
Stability	Air and moisture sensitive; stable under Argon/Nitrogen at 2-8 °C

Structural Context: The reagent consists of a pyridine ring substituted with a zinc bromide species at the 3-position and a chlorine atom at the 2-position.[6] The solvent, THF, acts as a coordinating ligand, stabilizing the organozinc species against rapid aggregation, though it remains highly reactive.

Part 2: Safety Architecture (The "MSDS" Deep Dive)

WARNING: This reagent is Pyrophoric and Water-Reactive. Standard laboratory safety protocols are insufficient.

Hazard Classification (GHS)

- H260: In contact with water releases flammable gases which may ignite spontaneously.
- H225: Highly flammable liquid and vapor (due to THF).
- H314: Causes severe skin burns and eye damage.
- H351: Suspected of causing cancer (THF/Pyridine related).

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Engineering Controls & PPE

- Primary Barrier: Nitrogen or Argon-filled Glovebox is recommended for dispensing.
- Secondary Barrier: Schlenk line techniques (double-manifold) if working outside a glovebox.
- PPE: Flame-resistant (Nomex) lab coat, safety glasses with side shields (or face shield), and chemical-resistant gloves (Nitrile is standard, but for prolonged exposure or spill cleanup, Silver Shield/4H laminate gloves are superior).

Emergency Response Workflow

- Skin Contact: Do NOT use water immediately if the reagent is still bulk liquid on skin (exothermic reaction). First, physically brush/wipe off excess liquid with a dry cloth, then flush with copious amounts of water for 15+ minutes.
- Fire: Use Class D extinguishers (Met-L-X) or dry sand. NEVER use water or CO_2 extinguishers, as they may react with the organozinc or lithium salts present.

Visualization: Safety Decision Matrix

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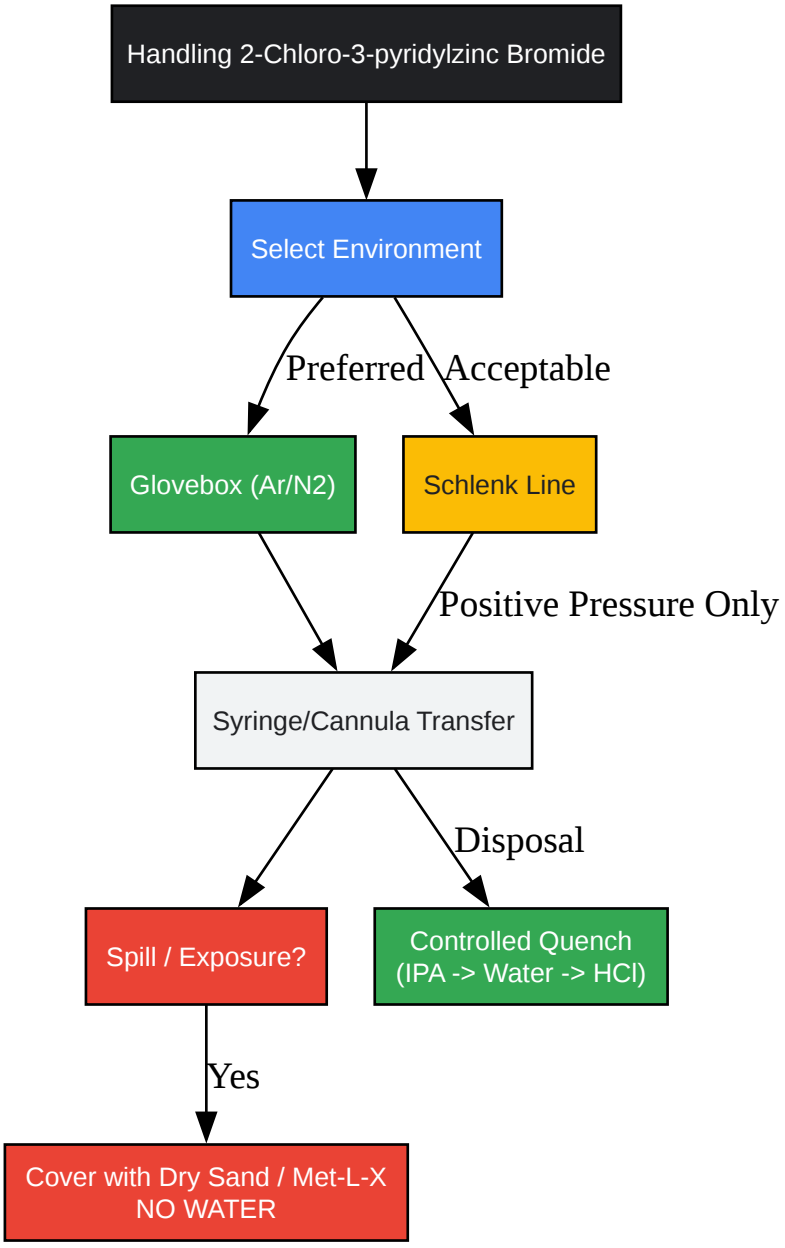

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Figure 1: Decision matrix for safe handling and emergency response.

Part 3: Mechanistic Insight & Reactivity

Synthesis of the Reagent

While commercially available (e.g., from Rieke Metals), this reagent is typically synthesized via two primary routes:[5][7]

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- Direct Insertion (Rieke Zinc): Reaction of 3-bromo-2-chloropyridine with highly active Rieke Zinc (Zn*) in THF. This method tolerates the chlorine substituent well.
  - Reaction:Ar-Br + Zn* -> Ar-ZnBr
- Magnesium-Halogen Exchange (Knochel Method): Reaction with iPrMgCl·LiCl followed by transmetalation with ZnBr2.
  - Note: The presence of LiCl (Knochel salts) significantly enhances the solubility and reactivity of the resulting zinc species.

The Negishi Coupling Cycle

The primary application is the Negishi coupling.[7] The 2-chloro substituent exerts an electronic withdrawing effect, which can make the oxidative addition of the coupling partner (e.g., an aryl iodide) to Palladium faster, but might make the transmetalation step of this zinc reagent slightly more sluggish compared to electron-rich pyridines.

Why 2-Chloro? The 2-chloro group is orthogonal to the zinc functionality.

- Step 1: Negishi coupling at C3 (uses the ZnBr).[6]
- Step 2: SNAr displacement of the C2-Cl by amines, alkoxides, or thiols. This sequence allows for the rapid construction of 2,3-disubstituted pyridines, a common motif in kinase inhibitors (e.g., p38 MAP kinase inhibitors).

Visualization: Catalytic Cycle

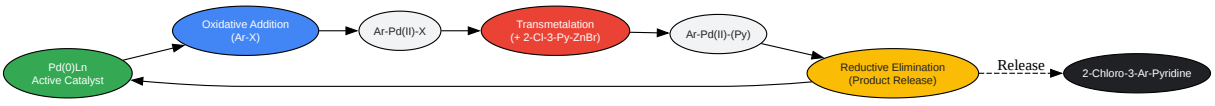

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Figure 2: Negishi Catalytic Cycle utilizing **2-Chloro-3-pyridylzinc bromide**.

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Part 4: Experimental Protocols

Protocol: Iodine Titration (Quality Control)

Before any critical coupling, the exact concentration of active zinc must be determined. Organozinc reagents degrade over time.

Materials: Iodine (I2), Lithium Chloride (LiCl), Dry THF.

- Preparation: Dissolve 254 mg (1.0 mmol) of I2 in 5 mL of a 0.5 M LiCl solution in dry THF under Argon. The solution will be dark brown.
- Titration:
  - Cool the iodine solution to 0 °C.
  - Add the organozinc solution dropwise via a tared syringe.
  - Endpoint: The solution transitions from Dark Brown

    Colorless/Clear.
- Calculation:

  Note: The LiCl is crucial to solubilize the ZnI2 formed, ensuring a sharp endpoint.

Protocol: General Negishi Coupling

Reagents: Aryl Iodide (1.0 equiv), **2-Chloro-3-pyridylzinc bromide** (1.2 equiv), Pd(PPh3)4 (5 mol%).

- Setup: Flame-dry a Schlenk flask and purge with Argon.
- Charging: Add Aryl Iodide (1.0 mmol) and Pd catalyst (0.05 mmol) to the flask. Dissolve in 2 mL dry THF.
- Addition: Add the **2-Chloro-3-pyridylzinc bromide** solution (1.2 mmol, ~2.4 mL of 0.5 M) dropwise at Room Temperature (RT).

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- Reaction: Stir at RT for 1 hour. If conversion is slow (monitor by TLC/LCMS), heat to 60 °C.
- Quench: Cool to RT. Add Saturated NH4Cl solution carefully.
- Workup: Extract with EtOAc, wash with brine, dry over MgSO4.

Part 5: Case Studies in Drug Discovery

Application in Kinase Inhibitor Synthesis: In the development of p38 MAP kinase inhibitors, the 2,3-disubstituted pyridine scaffold is recurrent.

- Workflow:
  - Negishi: Coupling of **2-Chloro-3-pyridylzinc bromide** with a fluorophenyl iodide.
  - SNAr: Displacement of the 2-Chloro group with an amino-pyrazole or cyclopropylamine.
  - Advantage:[6][8] This route avoids the use of unstable boronic acids (pyridyl boronic acids are prone to protodeboronation) and provides higher yields than Stille couplings (toxicity issues).

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- To cite this document: BenchChem. [2-Chloro-3-pyridylzinc bromide solution 0.5 M in THF MSDS]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2438489/docs#2-chloro-3-pyridylzinc-bromide-solution-0-5-m-in-thf-msds]

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